

Guanazole: A Versatile Precursor in the Synthesis of Advanced Energetic Materials

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Guanazole

Cat. No.: B075391

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Guanazole, chemically known as 3,5-diamino-1,2,4-triazole (DAT), is a nitrogen-rich heterocyclic compound that serves as a critical building block in the development of next-generation energetic materials. Its high nitrogen content, thermal stability, and versatile reactivity make it an attractive starting material for synthesizing a wide array of high-performance explosives, propellants, and pyrotechnics. This document provides detailed application notes and experimental protocols for researchers and scientists involved in the synthesis and characterization of **guanazole**-based energetic materials.

Application Notes

Guanazole's utility in energetic materials synthesis stems from its two primary reactive sites: the amino groups and the triazole ring. These sites allow for a variety of chemical modifications, including nitration, salt formation, and condensation reactions, to produce compounds with tailored energetic properties.

Key applications include:

- **Formation of Energetic Salts:** The basic amino groups of **guanazole** can be protonated by various energetic acids (e.g., picric acid, dinitramide) to form energetic salts. These salts often exhibit a desirable balance of high performance and reduced sensitivity to impact and friction. The extensive hydrogen bonding networks in these salts contribute to their thermal stability.

- **Synthesis of Nitro Derivatives:** The amino groups can be converted to nitramino groups (-NHNO₂), significantly increasing the oxygen balance and energetic output of the resulting molecule. Furthermore, the triazole ring itself can be nitrated under specific conditions.
- **Precursor for Fused-Ring Systems:** **Guanazole** is a key precursor for constructing more complex, high-nitrogen fused-ring systems. For instance, it can be reacted with other nitrogen-rich heterocycles, such as tetrazines, to create highly stable and energetic molecules.^[1] These fused structures often exhibit remarkable thermal stability, making them suitable for applications requiring heat-resistant explosives.
- **Development of Insensitive High Explosives:** By carefully selecting the functional groups and molecular architecture, **guanazole** derivatives can be designed to be powerful yet remarkably insensitive to accidental detonation. This is a critical attribute for modern military and civilian applications where safety is paramount.

Performance of Guanazole-Based Energetic Materials

The energetic properties of materials derived from **guanazole** vary significantly based on their final chemical structure. The following tables summarize key performance data for representative **guanazole**-based energetic compounds, providing a comparative overview.

Compound Name	Density (g/cm ³)	Detonation Velocity (m/s)	Detonation Pressure (GPa)	Impact Sensitivity (J)	Friction Sensitivity (N)	Decomposition Temp. (°C)	Reference
N ⁵ ,N ^{5'} -(1,2,4,5-tetrazine-3,6-diyl)-bis(1H-1,2,4-triazole-3,5-diamine)	N/A	8180	N/A	>98	>360	357	[1]
Monohydrazinium 3,5-bis(dinitromethyl)-1,2,4-triazolate	1.965	9086	38.7	N/A	N/A	N/A	[2][3]
Monoammonium 3,5-bis(dinitromethyl)-1,2,4-triazolate	1.957	9271	41.0	N/A	N/A	N/A	[2][3]
3,6-Diamino-1H-[1][2][4]triazolo[4,3-b][1][2][4]triazole	N/A	N/A	N/A	N/A	N/A	261	[5]

Triamino
guanidini
um salt
of 5,5'-
dinitrimin
o-3,3'-
azo-1H-
1,2,4-
triazole

N/A

8596

N/A

N/A

N/A

219

[\[6\]](#)

Experimental Protocols

The following are detailed protocols for the synthesis of key **guanazole**-based energetic materials.

Protocol 1: Synthesis of N⁵,N^{5'}-(1,2,4,5-tetrazine-3,6-diyl)-bis(1H-1,2,4-triazole-3,5-diamine)[\[1\]](#)

This protocol describes the synthesis of a highly stable and insensitive energetic material through the condensation of **guanazole** with a tetrazine derivative.

Materials:

- 3,5-diamino-1,2,4-triazole (**Guanazole**, DAT)
- 3,6-dichloro-1,2,4,5-tetrazine
- Dimethylformamide (DMF)
- Sodium hydride (NaH, 60% dispersion in mineral oil)
- Hydrochloric acid (HCl)
- Distilled water

Procedure:

- To a solution of 3,5-diamino-1,2,4-triazole in anhydrous DMF, add sodium hydride portion-wise at 0 °C under an inert atmosphere.
- Stir the mixture at room temperature for 1 hour.
- Add a solution of 3,6-dichloro-1,2,4,5-tetrazine in DMF dropwise to the reaction mixture.
- Heat the reaction mixture to 80 °C and maintain for 12 hours.
- Cool the mixture to room temperature and pour it into ice water.
- Neutralize the solution with hydrochloric acid to precipitate the product.
- Filter the solid, wash with distilled water, and dry under vacuum to yield the final product.

Protocol 2: General Procedure for the Formation of Energetic Salts of **Guanazole** Derivatives

This protocol outlines a general method for the synthesis of energetic salts from a **guanazole**-derived base and an energetic acid.

Materials:

- **Guanazole**-based compound (e.g., 3,6-Diamino-1H-[1][2][4]triazolo[4,3-b][1][2][4]triazole)[5]
- Energetic acid (e.g., Picric acid, 3,5-dinitro-1,2,4-triazolate)
- Solvent (e.g., Ethanol, Water)

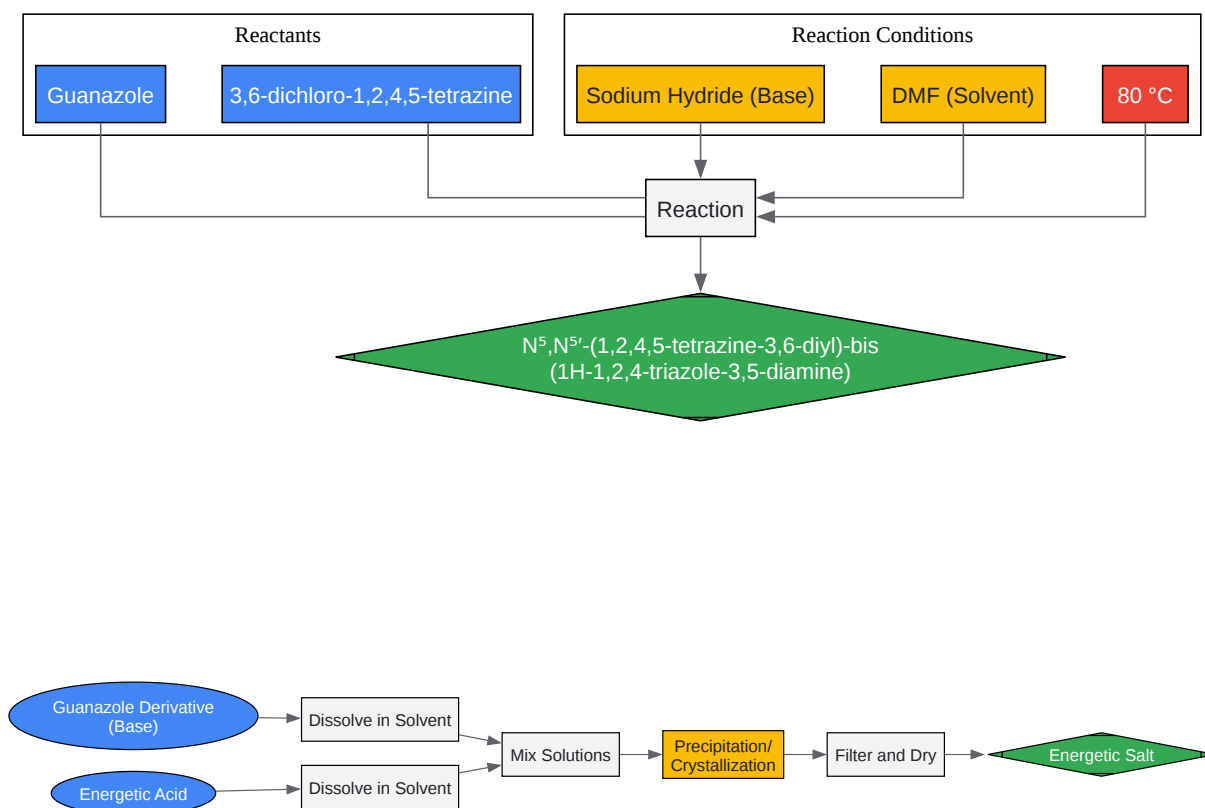
Procedure:

- Dissolve the **guanazole**-based compound in the chosen solvent, with gentle heating if necessary.
- In a separate flask, dissolve the energetic acid in the same solvent.
- Slowly add the acid solution to the solution of the **guanazole** derivative with constant stirring.
- A precipitate will form immediately or upon cooling.

- Stir the mixture for an additional 1-2 hours to ensure complete reaction.
- Collect the solid product by filtration.
- Wash the product with a small amount of cold solvent and then dry it in a desiccator.

Visualizations

Diagram 1: Synthesis of a Tetrazine-Triazole Energetic Material



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- To cite this document: BenchChem. [Guanazole: A Versatile Precursor in the Synthesis of Advanced Energetic Materials]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b075391#guanazole-applications-in-energetic-materials-synthesis>]

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